

Essential Safety and Logistical Information for Handling Caprolactam

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Compound of Interest

Compound Name: Caprochlorone

Cat. No.: B080901

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Disclaimer: Initial searches for "**Caprochlorone**" did not yield a registered chemical with that name. The following safety and handling information is provided for Caprolactam, a chemically similar compound, and should be adapted with caution. A thorough risk assessment should be conducted before handling any chemical.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling Caprolactam. It includes procedural, step-by-step guidance on personal protective equipment (PPE), handling protocols, and disposal plans to ensure laboratory safety.

Hazard Summary and Key Data

Caprolactam is a white, hygroscopic crystalline solid or flake with an unpleasant odor.[1] Acute exposure may cause irritation to the eyes, nose, throat, and skin.[1] Inhalation can lead to headaches, confusion, and nervous irritation.[1] It is harmful if swallowed or inhaled and causes serious eye and skin irritation.[2][3][4]

Property	Data
Physical State	Solid (White hygroscopic crystals or flakes)[1]
Odor	Pungent, mild, disagreeable odor[1][3]
Molecular Formula	C6H11NO[5]
Molecular Weight	113.16 g/mol [1]
Melting Point	68 - 71 °C / 154.4 - 159.8 °F[3]
Boiling Point	268 °C / 514.4 °F[3]
Solubility	Water soluble[5]
Hazards	Harmful if swallowed or inhaled, Causes skin and serious eye irritation, May cause respiratory irritation[2][3][4]
ACGIH TLV (TWA)	5 mg/m ³ [6]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following table outlines the recommended PPE for handling Caprolactam.

Body Part	Required PPE
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced. [6] For vapors, a respirator with a filter A is recommended.[4]
Eye and Face	Chemical safety goggles or a full-face shield are mandatory to protect against dust and splashes. [6][7][8] Standard safety glasses must have side shields.[7]
Skin and Body	A chemical-resistant suit or coveralls should be worn over regular work clothes.[9][10][11] A chemical-resistant apron is recommended when mixing, loading, or cleaning equipment to protect against splashes.[8][10]
Hands	Unlined, elbow-length, chemical-resistant gloves (e.g., nitrile, butyl, neoprene) are required.[10] Cotton or leather gloves are not suitable as they absorb chemicals.[10]
Footwear	Unlined, chemical-resistant boots that cover the ankles should be worn.[10][11] Pant legs must be worn outside the boots to prevent chemicals from draining inside.[10]

Experimental Protocols: Handling and Disposal

Handling Caprolactam:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[6]
 - Work in a well-ventilated area, preferably under a chemical fume hood.[2]

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- During Handling:
 - Avoid breathing dust.[\[2\]](#)[\[3\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[3\]](#)[\[12\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)[\[12\]](#)
 - For molten Caprolactam (at least 70°C), take extreme care to avoid skin burns.[\[4\]](#)
- In Case of a Spill:
 - For solid spills, sweep up and shovel into suitable containers for disposal. Avoid generating dust.[\[6\]](#)
 - For liquid spills, cover drains and collect the material.[\[2\]](#)

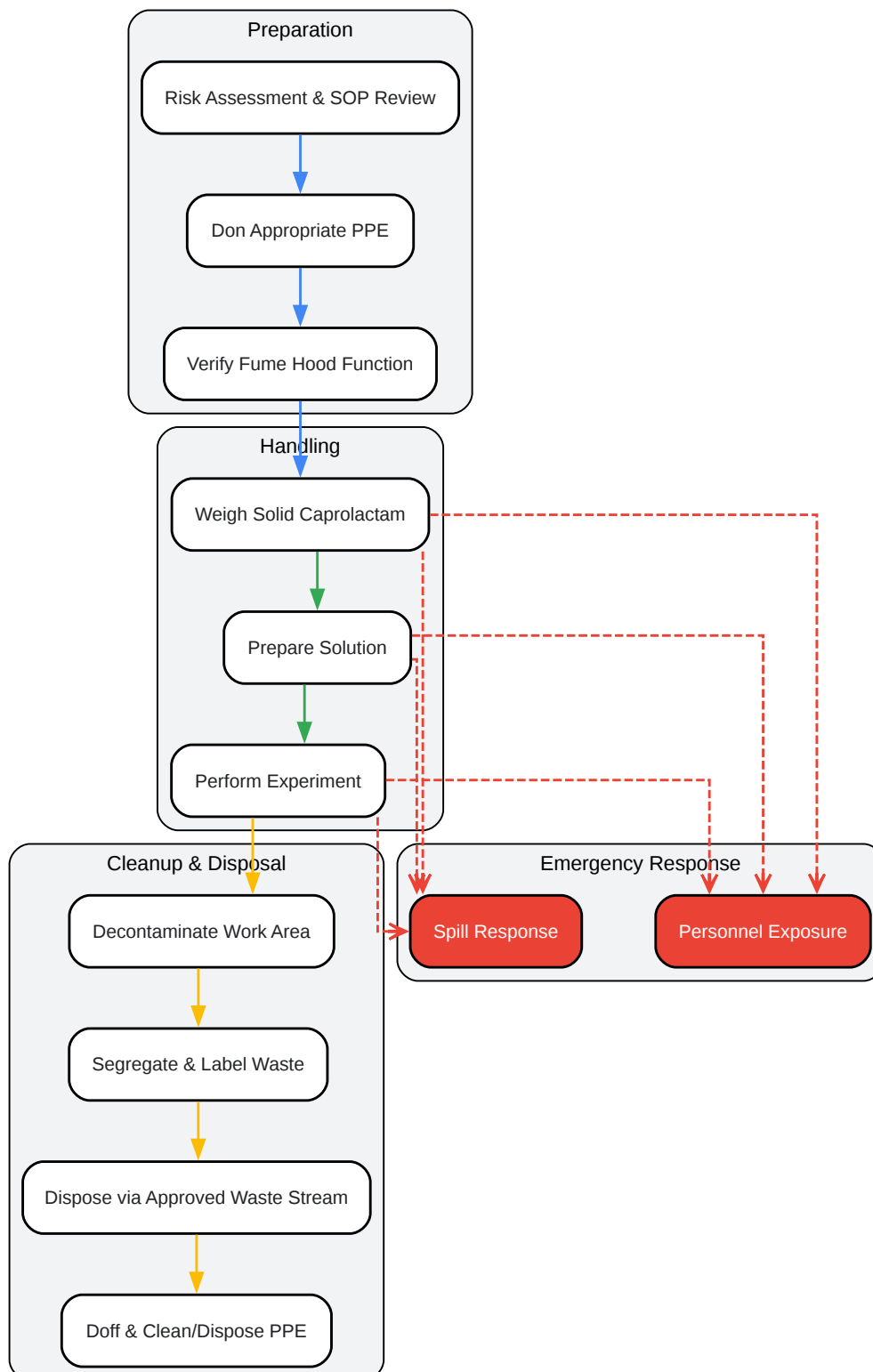
Disposal Plan:

Improper disposal of chemical waste is a violation of federal law.[\[13\]](#)[\[14\]](#)

- Waste Collection:
 - Dispose of contents and containers in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[2\]](#)[\[12\]](#)
 - Chemically contaminated labware that cannot be cleaned should be disposed of as hazardous waste.[\[15\]](#)
- Container Disposal:
 - Do not reuse empty containers.[\[13\]](#)
 - For non-refillable containers, triple rinse (or equivalent) promptly after emptying.[\[13\]](#) The rinsate should be collected and disposed of as hazardous waste.

Workflow and Safety Pathways

Safe Handling Workflow for Caprolactam



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Caption: Workflow for the safe handling of Caprolactam from preparation to disposal.

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References

- 1. Caprolactam | C₆H₁₁NO | CID 7768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.co.uk [fishersci.co.uk]
- 4. domochemicals.com [domochemicals.com]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. fishersci.com [fishersci.com]
- 7. gms.ctahr.hawaii.edu [gms.ctahr.hawaii.edu]
- 8. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- 9. solutionsstores.com [solutionsstores.com]
- 10. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 11. MSU Extension | Montana State University [apps.msuextension.org]
- 12. tcichemicals.com [tcichemicals.com]
- 13. lcp-shared.s3.amazonaws.com [lcp-shared.s3.amazonaws.com]
- 14. lcp-shared.s3.amazonaws.com [lcp-shared.s3.amazonaws.com]
- 15. nyu.edu [nyu.edu]
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